

Application Note: Bioenergetic Profiling & OCR Measurement using 4-Methyl-2,5-dinitrophenol

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Compound of Interest

Compound Name: 4-Methyl-2,5-dinitrophenol

CAS No.: 20294-52-4

Cat. No.: B1590258

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Introduction & Mechanistic Basis[2][3][4][5]

The measurement of Oxygen Consumption Rate (OCR) is the gold standard for assessing mitochondrial function in live cells. While FCCP (Carbonyl cyanide-p-trifluoromethoxyphenylhydrazone) is the ubiquitous standard for uncoupling, **4-Methyl-2,5-dinitrophenol** (a structural isomer of the classic 2,4-DNP) represents a distinct class of protonophore often investigated for its potential to induce mild uncoupling with a modified toxicity profile compared to its parent compounds.[1]

Mechanism of Action

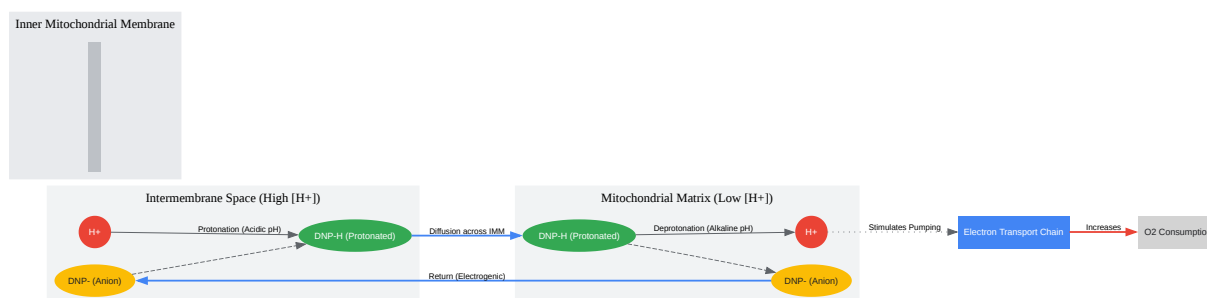
4-Methyl-2,5-dinitrophenol acts as a lipophilic weak acid protonophore.[1] It traverses the Inner Mitochondrial Membrane (IMM) in its protonated form, releases the proton into the matrix (due to the alkaline pH of the matrix), and returns to the intermembrane space as an anion to pick up another proton.

This "short-circuiting" of the proton gradient (

) forces the Electron Transport Chain (ETC) to operate at maximum velocity (

) to restore the membrane potential, resulting in a rapid spike in oxygen consumption (Maximal Respiration).

Visualizing the Uncoupling Cycle



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Figure 1: The Protonophore Cycle of **4-Methyl-2,5-dinitrophenol**.^[1] The compound shuttles protons across the IMM, bypassing ATP Synthase and forcing the ETC to consume oxygen maximally.

Pre-Experimental Validation & Safety

Safety & Handling (Critical)

Unlike standard lab reagents, dinitrophenol derivatives pose unique risks.^[1]

- Toxicity: Fatal if swallowed, inhaled, or absorbed through skin. It uncouples phosphorylation in all tissues, leading to hyperthermia.
- Explosion Hazard: Dry DNP derivatives can be explosive.[1] Always keep wet or in solution.
- PPE: Double nitrile gloves, lab coat, safety goggles, and work strictly inside a fume hood.

Solubility & Preparation[1][6][7]

- Solvent: Dimethyl Sulfoxide (DMSO) is the preferred solvent.[1] Ethanol is a secondary alternative.
- Stock Solution: Prepare a 10 mM or 20 mM stock solution in fresh DMSO.
- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles. Protect from light.[2]

Protocol: Dose Optimization (The Titration)[1]

Why this is mandatory: Uncouplers follow a "Bell-Shaped" response curve.

- Too Low: Insufficient proton leak; OCR does not reach
.
- Too High: Depolarization of the membrane leads to inhibition of the respiratory chain and toxicity (OCR crashes).
- Variation: The optimal dose of **4-Methyl-2,5-dinitrophenol** varies significantly by cell type (e.g., cardiomyocytes vs. neurons) and density.[1]

Titration Workflow

- Cell Seeding: Seed cells (e.g., HepG2, HEK293, or primary myocytes) in a Seahorse XF microplate 24 hours prior.[1] Target 70-80% confluency.
- Media: Use unbuffered assay media (DMEM/RPMI base, 0mM Bicarbonate, pH 7.4) supplemented with 10mM Glucose, 1mM Pyruvate, 2mM Glutamine.
- Injection Strategy:

- Load Ports A with increasing concentrations of **4-Methyl-2,5-dinitrophenol** across the plate columns.
- Suggested Range: 0 μM (Vehicle), 5 μM , 10 μM , 20 μM , 40 μM , 80 μM .^[1] (Note: DNP derivatives often require higher molarity than FCCP).

Table 1: Titration Plate Layout Example

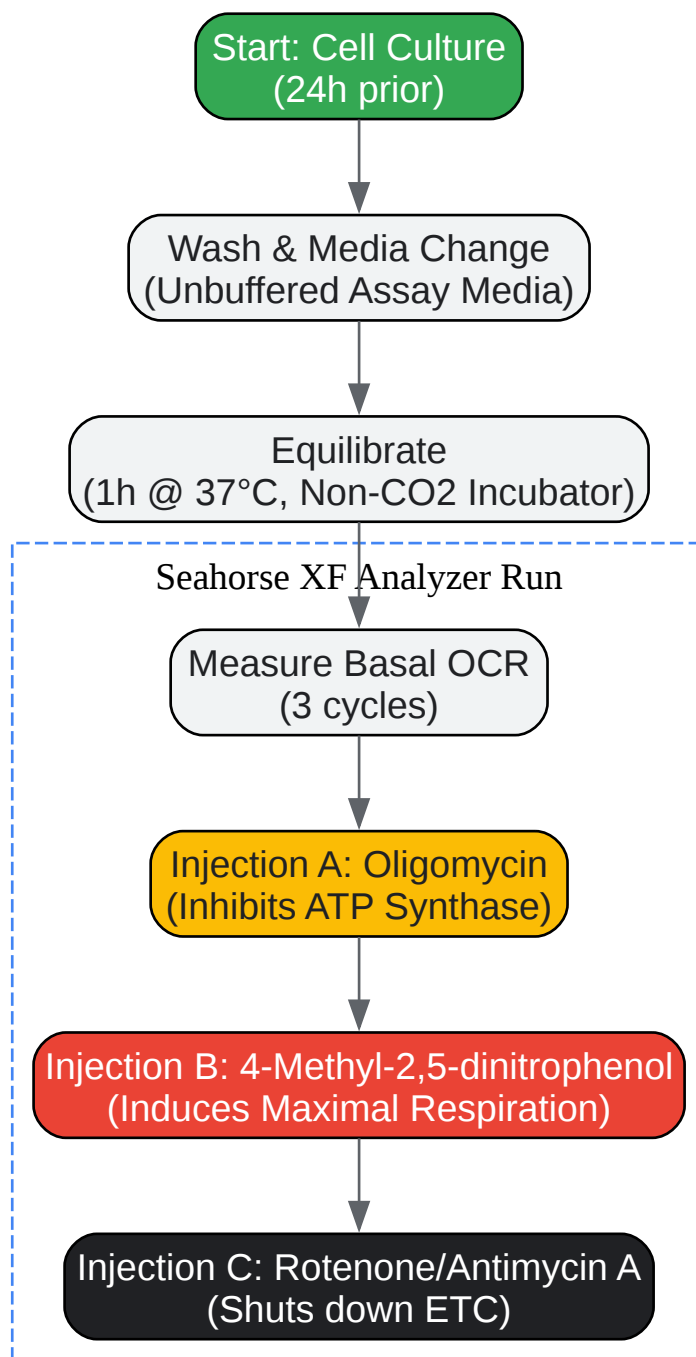
Column	1	2	3	4	5	6
Condition	DMSO Control	5 μM	10 μM	20 μM	40 μM	80 μM

| Replicates | n=4 | n=4 | n=4 | n=4 | n=4 | n=4 ^[1]

Protocol: The Mitochondrial Stress Test

Once the optimal concentration (e.g., let's assume 20 μM was determined from Step 3) is found, proceed to the full bioenergetic profile.

Experimental Workflow Diagram



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Figure 2: Step-by-step injection workflow for the Mitochondrial Stress Test.[1]

Detailed Steps

- Cartridge Hydration: Hydrate the sensor cartridge in Calibrant solution overnight at 37°C (non-CO₂).

- Compound Preparation (10x concentration in ports):
 - Port A (Oligomycin): Final 1.5 μM (Load 15 μM). Purpose: Measure ATP-linked respiration.
 - Port B (**4-Methyl-2,5-dinitrophenol**): Final 20 μM (Load 200 μM). Purpose: Measure Maximal Respiration.
 - Port C (Rotenone/Antimycin A): Final 0.5 μM each (Load 5 μM). Purpose: Determine non-mitochondrial oxygen consumption.[1]
- Assay Running Conditions:
 - Mix: 3 minutes
 - Wait: 0 minutes
 - Measure: 3 minutes
 - Loop: 3 times per stage.
- Normalization: Post-assay, normalize OCR data to total protein (BCA assay) or cell count (Hoechst staining) to ensure accuracy.

Data Analysis & Interpretation

Calculate the key bioenergetic parameters using the following formulas. Subtract the "Non-Mitochondrial Respiration" (lowest OCR after Rot/Anti injection) from all other values first.

Parameter	Formula	Biological Significance
Basal Respiration	(Last rate before Oligo) - (Non-Mito)	Energetic demand under resting conditions.[1]
ATP Production	(Basal Respiration) - (Min rate after Oligo)	Portion of respiration used to drive ATP synthesis.[1]
Proton Leak	(Min rate after Oligo) - (Non-Mito)	Respiration not coupled to ATP synthesis (uncoupling).[1]
Maximal Respiration	(Max rate after 4-Me-2,5-DNP) - (Non-Mito)	Maximum capacity of the ETC to transport electrons.[1]
Spare Respiratory Capacity	(Maximal Respiration) - (Basal Respiration)	The cell's ability to respond to energetic stress.[1][3]

Troubleshooting

- No increase after **4-Methyl-2,5-dinitrophenol**:
 - Cause: Dose too low (didn't uncouple) or too high (toxicity/depolarization).[1]
 - Fix: Re-run titration. Ensure pH of stock solution didn't crash the media pH.
- High Non-Mitochondrial Respiration:
 - Cause: High concentration of enzymes like oxidases or peroxisomal activity, or incomplete inhibition by Rot/Anti.
 - Fix: Check Rotenone/Antimycin A freshness.[1]

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